

Enaminomycin C molecular structure and formula

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Compound of Interest

Compound Name: Enaminomycin C

Cat. No.: B14463800

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Enaminomycin C: A Technical Overview

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

Enaminomycin C is a naturally occurring antibiotic belonging to the epoxy quinone family.^[1] It is a secondary metabolite produced by the actinomycete *Streptomyces baarnensis*.^[2] Structurally, it is characterized by a bicyclic core featuring an epoxide, a primary amine, a carboxylic acid, and an enaminone system.^{[1][3]} Its molecular formula is $C_7H_7NO_5$.^[1] While it exhibits weak activity against Gram-positive and Gram-negative bacteria, its unique structure continues to be of interest. This document provides a comprehensive summary of the available technical data on **Enaminomycin C**, including its molecular structure, physicochemical properties, and the established protocols for its isolation and characterization.

Molecular Structure and Formula

Enaminomycin C is a complex bicyclic molecule. Its formal chemical name is 2-oxo-4-amino-5-hydroxy-7-oxa-bicyclo^{[1][4]}hept-3-ene-3-carboxylic acid.^[3] The structure was determined through analysis of its NMR spectrum and other physicochemical properties.^[3]

The key structural features include:

- A Bicyclic [4.1.0] Heptane Core: A six-membered ring fused to a three-membered ring.

- An Epoxide (Oxirane) Ring: The 7-oxa designation indicates an oxygen atom forming a bridge, creating the epoxide.
- An Enaminone Moiety: This system consists of an amine group conjugated to a ketone and a double bond, which is a key feature of this class of compounds.
- A Carboxylic Acid Group: Attached to the enamine double bond.
- A Hydroxyl Group: Located on the six-membered ring.

The molecular formula is $C_7H_7NO_5$.^[1]

Data Presentation: Physicochemical and Spectroscopic Properties

The following table summarizes the key quantitative data for **Enaminomycin C**. The detailed experimental values are reported in the primary literature from its initial discovery and characterization.

Property	Data	Reference
Molecular Formula	C ₇ H ₇ NO ₅	Itoh, Y., et al. (1978)[1]
Molecular Weight	185.13 g/mol	Calculated
Monoisotopic Mass	185.03242 Da	Calculated
Appearance	Reported as a white powder	Itoh, Y., et al. (1978)
Melting Point	Specific data reported in the primary literature.	Itoh, Y., et al. (1978)
Optical Rotation	Specific data reported in the primary literature.	Itoh, Y., et al. (1978)
UV-Vis λ _{max}	Specific absorption maxima reported in the primary literature.	Itoh, Y., et al. (1978)
Infrared (IR) Spectrum	Characteristic absorption bands are reported in the primary literature.	Itoh, Y., et al. (1978)[3]
¹ H and ¹³ C NMR	Chemical shifts and coupling constants are reported in the primary literature.	Itoh, Y., et al. (1978)[3]
Mass Spectrum	Mass spectrometry data confirming the molecular formula is reported.	Itoh, Y., et al. (1978)[1]

Experimental Protocols

The following section outlines the general procedures for the isolation and purification of **Enaminomycin C** as described in the literature. For precise concentrations, volumes, and equipment specifications, consulting the primary publication is essential.

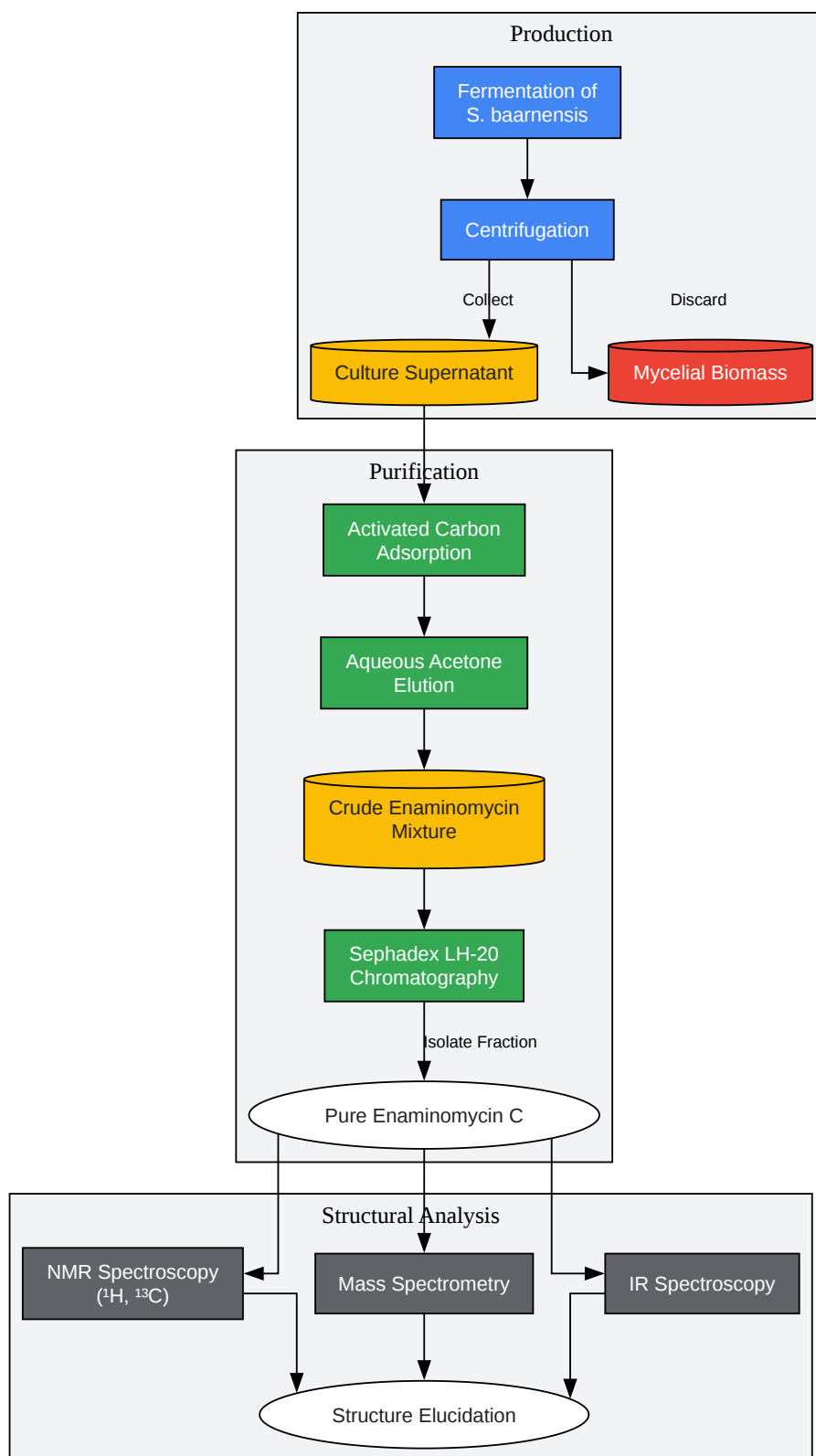
Fermentation and Isolation of Enaminomycin C

The production and extraction of **Enaminomycin C** follows a multi-step protocol:

- Fermentation: The producing organism, *Streptomyces baarnensis* (strain No. 13120), is cultivated using a conventional submerged culture method in a suitable broth medium within a large-scale fermentor (e.g., 30-liter jar fermentor).[2]
- Broth Separation: Upon completion of the fermentation, the culture broth is centrifuged to separate the mycelial biomass from the supernatant, which contains the secreted antibiotics. [2]
- Adsorption Chromatography: The clarified supernatant is passed through a column packed with activated carbon. The enaminomycins adsorb to the carbon matrix.[2]
- Elution: The antibiotics are eluted from the activated carbon column using a solvent system of aqueous acetone.[2]
- Size-Exclusion Chromatography: The crude extract containing the mixture of enaminomycins (A, B, and C) is concentrated and then subjected to further purification. The individual components are separated on a Sephadex LH-20 column.[2]
- Characterization: The purified **Enaminomycin C** is then characterized using various analytical techniques including NMR, IR, and mass spectrometry to confirm its structure and purity.[3]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Enaminomycin C**.



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Caption: Workflow for **Enaminomycin C** isolation and characterization.

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Email: info@benchchem.com